

A Comparative Analysis of the Anticholinesterase Activity of Geissoschizoline and Geissospermine

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Compound of Interest		
Compound Name:	Geissoschizoline	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the anticholinesterase activity of two indole alkaloids, **geissoschizoline** and geissospermine, isolated from the plant Geissospermum vellosii. The data presented is intended to inform research and development efforts in the field of neurodegenerative diseases, particularly Alzheimer's disease, where cholinesterase inhibitors are a key therapeutic strategy.

Quantitative Comparison of Inhibitory Activity

The inhibitory potency of **geissoschizoline** and geissospermine against human acetylcholinesterase (hAChE) and human butyrylcholinesterase (hBChE) is summarized below. The data highlights a significant difference in the selectivity of these two compounds.



Compound	Target Enzyme	IC50 (μM)
Geissoschizoline	human Acetylcholinesterase (hAChE)	20.40 ± 0.93[1]
human Butyrylcholinesterase (hBChE)	10.21 ± 0.01[1]	
Geissospermine	human Acetylcholinesterase (hAChE)	No significant inhibition observed[1][2]
equine serum Butyrylcholinesterase	82.98[3]	

Key Findings:

- **Geissoschizoline** acts as a dual inhibitor, targeting both hAChE and hBChE with IC50 values in the micromolar range.[1] It is approximately twice as potent against hBChE as it is against hAChE.[1]
- Geissospermine, in contrast, exhibits selective inhibition of butyrylcholinesterase.[1][2]
 Published data indicates an IC50 value of 82.98 μM against equine serum BChE, while no significant inhibitory activity was observed against acetylcholinesterase.[3]

Experimental Protocols

The anticholinesterase activity of both compounds was determined using a modified Ellman's spectrophotometric method. This widely accepted assay measures the activity of cholinesterase enzymes by monitoring the formation of a yellow-colored product.

Materials:

- Human acetylcholinesterase (recombinant)
- Human butyrylcholinesterase (from human serum)
- Acetylthiocholine iodide (ATCI) substrate for AChE
- Butyrylthiocholine iodide (BTCI) substrate for BChE



- 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent)
- Phosphate buffer (0.1 M, pH 8.0)
- **Geissoschizoline** and Geissospermine dissolved in a suitable solvent (e.g., DMSO)
- 96-well microplate reader

Procedure:

- Reaction Mixture Preparation: In a 96-well microplate, a reaction mixture is prepared containing phosphate buffer (pH 8.0), DTNB solution, and the respective enzyme solution (hAChE or hBChE).
- Inhibitor Addition: Various concentrations of the test compounds (geissoschizoline or geissospermine) are added to the wells. A control well containing the solvent without the inhibitor is also prepared.
- Pre-incubation: The plate is pre-incubated for a defined period (e.g., 15 minutes) at a controlled temperature (e.g., 37°C) to allow the inhibitor to interact with the enzyme.
- Initiation of Reaction: The enzymatic reaction is initiated by the addition of the substrate (ATCI for AChE or BTCI for BChE) to all wells.
- Spectrophotometric Measurement: The absorbance of the yellow product (5-thio-2-nitrobenzoate), resulting from the reaction of thiocholine with DTNB, is measured kinetically at 412 nm using a microplate reader.
- Data Analysis: The rate of the enzymatic reaction is determined from the change in absorbance over time. The percentage of inhibition is calculated by comparing the reaction rates in the presence and absence of the inhibitor. The IC50 value, the concentration of the inhibitor that causes 50% inhibition of the enzyme activity, is then determined by plotting the percentage of inhibition against the logarithm of the inhibitor concentration.

Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for assessing the anticholinesterase activity of **geissoschizoline** and geissospermine.





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Caption: Workflow for Anticholinesterase Activity Assay.

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